

Comprehensive Safety and Handling Guide for Ugilec 141

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Compound of Interest

Compound Name: Ugilec 141

Cat. No.: B1166502

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **Ugilec 141** in a laboratory setting. Given its hazardous properties and regulatory restrictions, strict adherence to these guidelines is imperative for the safety of all personnel. **Ugilec 141** is a substance whose marketing and use have been prohibited in the European Union since June 1994, and it has faced similar restrictions in other regions due to its hazardous nature.^[1]

Hazard Identification and Classification

Ugilec 141 is classified as a highly toxic substance with multiple hazard classifications. It is crucial to understand these risks before handling. The substance is toxic if swallowed, inhaled, or in contact with skin, may cause an allergic skin reaction, and is suspected of causing cancer.^[2]

Table 1: GHS Hazard Classification for **Ugilec 141**

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed ^[2]
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin ^[2]
Acute Toxicity, Inhalation (Category 3)	H331: Toxic if inhaled ^[2]
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction ^[2]

| Carcinogenicity (Category 2) | H351: Suspected of causing cancer[2] |

Personal Protective Equipment (PPE)

Due to the high toxicity of **Ugilec 141**, a comprehensive suite of personal protective equipment is mandatory. All personnel handling the substance must use the following:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Eye and Face Protection: Safety glasses with side shields or chemical safety goggles, and a face shield if there is a splash hazard.[2]
- Skin and Body Protection: A lab coat or chemical-resistant apron. Full-body protective clothing may be necessary depending on the scale of work.[2]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[2][3] If the ventilation is inadequate or there is a risk of inhalation, a suitable respirator must be worn.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **Ugilec 141** to minimize exposure risk.

1. Pre-Handling Preparations:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Information Review: Ensure all personnel have read and understood this safety guide and the Safety Data Sheet (SDS) for **Ugilec 141**.[2]
- Area Preparation: Designate a specific area for handling, preferably within a certified chemical fume hood.
- Emergency Equipment: Ensure an eyewash station and safety shower are immediately accessible. Have appropriate spill cleanup materials ready.

2. Handling Procedures:

- Don all required PPE before entering the designated handling area.

- Handle the substance exclusively within a well-ventilated fume hood to avoid breathing vapors or mist.[2][3]
- Avoid direct contact with skin and eyes.[3]
- Do not eat, drink, or smoke in the area where **Ugilec 141** is handled or stored.[2]

3. Post-Handling Procedures:

- Thoroughly wash hands and any potentially exposed skin with soap and water after handling is complete.[2][3]
- Carefully remove PPE, avoiding self-contamination.
- Decontaminate all work surfaces and equipment used during the procedure.
- Take off any contaminated clothing immediately and wash it before reuse.[2]

Emergency and First-Aid Measures

Immediate action is critical in the event of exposure to **Ugilec 141**.

Table 2: First-Aid Measures for **Ugilec 141** Exposure

Exposure Route	First-Aid Protocol
Ingestion	Immediately call a POISON CENTER or doctor. Rinse mouth thoroughly with water. Do not induce vomiting. [2]
Skin Contact	Take off immediately all contaminated clothing. [2] Wash the affected area with plenty of soap and water.[2] If skin irritation or a rash occurs, seek medical advice.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

| Inhalation | Move the person to fresh air. If breathing is difficult or symptoms persist, call a physician.[3][4] |

Disposal Plan

Ugilec 141 and any materials contaminated with it are classified as hazardous waste and must be disposed of accordingly.

- **Waste Collection:** Collect all **Ugilec 141** waste, including empty containers and contaminated disposables (e.g., gloves, absorbent pads), in clearly labeled, sealed containers.
- **Regulatory Compliance:** Disposal must be handled by a licensed hazardous waste disposal service. In Germany, for example, **Ugilec 141** is classified as hazardous waste requiring supervision of disposal.[\[1\]](#)
- **Prohibitions:** Do not dispose of **Ugilec 141** down the drain.[\[2\]](#) European Council Directives have established specific requirements for the disposal of **Ugilec 141**, often through incineration at approved facilities.[\[1\]](#)

Physicochemical Data

Understanding the properties of **Ugilec 141** is essential for safe handling and storage.

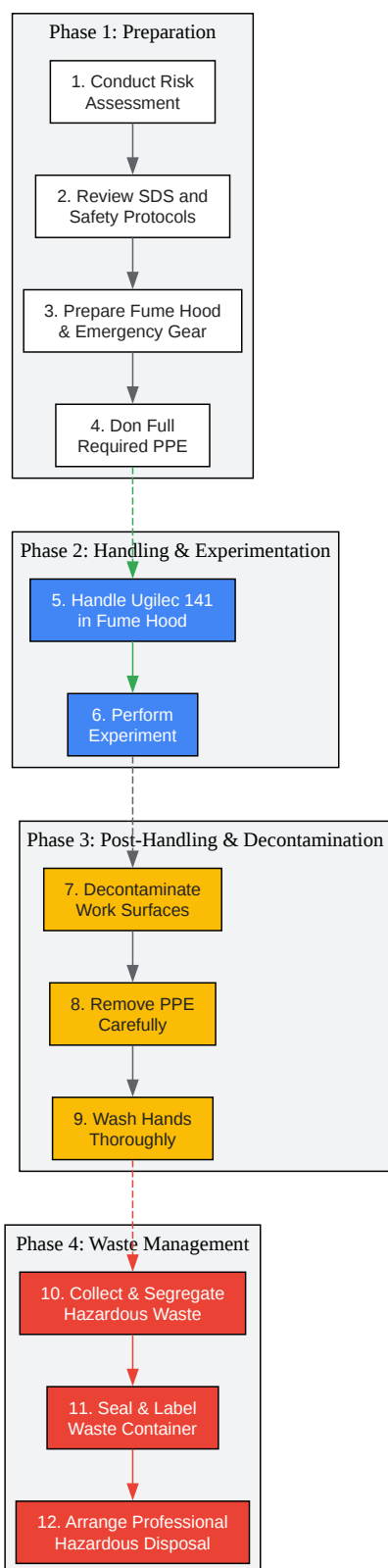
Table 3: Physicochemical Properties of **Ugilec 141**

Property	Value
CAS Number	76253-60-6 [1]
Molecular Weight	320.05 g/mol [1]
Water Solubility	5 µg/L at 20 °C [1]

| Vapor Pressure | 0.05 Pa at 20 °C[\[1\]](#) |

Workflow for Safe Handling of Ugilec 141

The following diagram illustrates the logical workflow for handling **Ugilec 141**, from initial planning to final disposal, ensuring safety at every step.



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Caption: Workflow for the safe handling of **Ugilec 141**.

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Ugilec 141]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166502#personal-protective-equipment-for-handling-ugilec-141]

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